

Application Notes and Protocols for In Vitro Assays of MMV688845

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MMV688845

Cat. No.: B10779191

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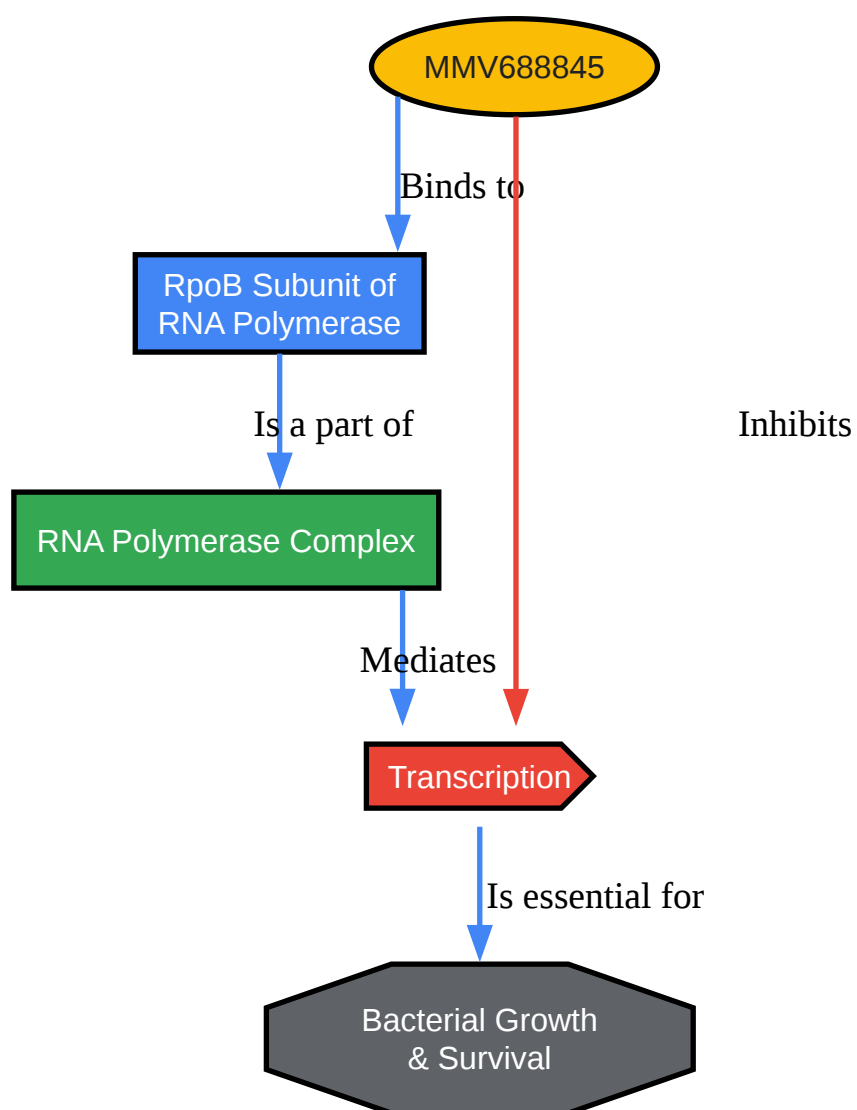
For Researchers, Scientists, and Drug Development Professionals

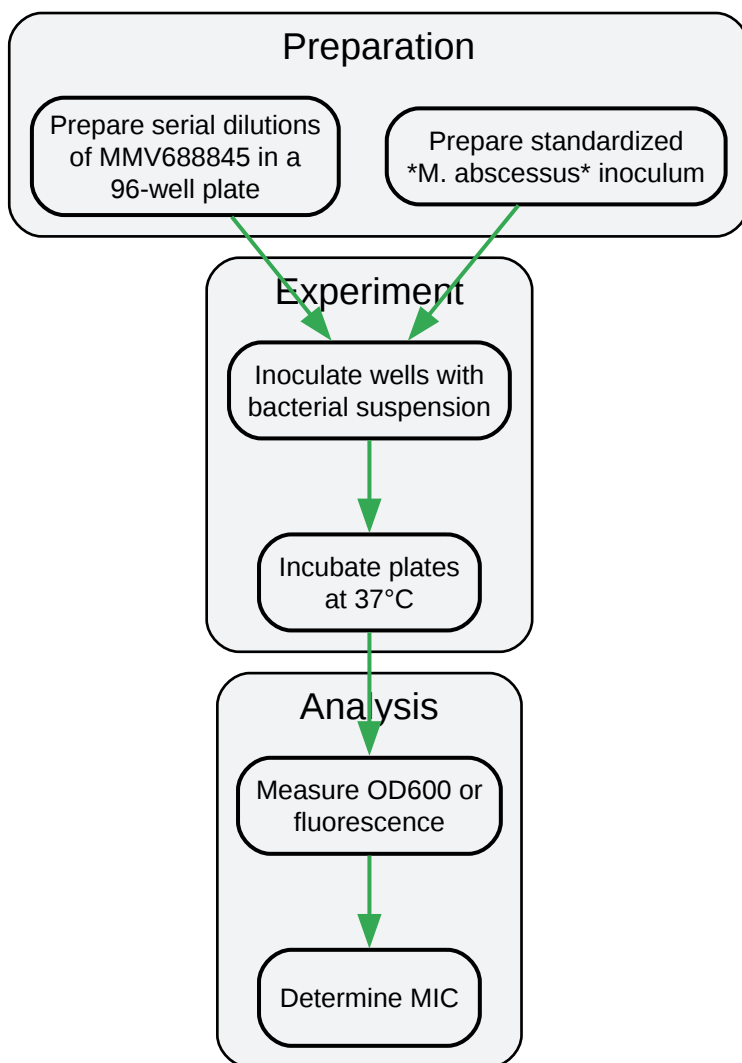
These application notes provide detailed protocols for the in vitro evaluation of **MMV688845**, a synthetic phenylalanine amide that targets the RpoB subunit of RNA polymerase.[1][2][3] The primary application of these protocols is to assess the antimicrobial activity of **MMV688845**, particularly against *Mycobacterium abscessus*. [1][2][3]

MMV688845 has demonstrated bactericidal activity against *M. abscessus* both in vitro and within macrophage infection models.[1][3][4] This compound is a promising candidate for further drug development due to its efficacy against various *M. abscessus* strains, including clinical isolates, and its synergistic effects with other antibiotics like macrolides.[1][2][3]

Mechanism of Action

MMV688845 functions as an inhibitor of the RNA polymerase (RNAP), specifically targeting the RpoB subunit.[1][2][3] This mechanism is distinct from that of rifamycins, another class of RNAP inhibitors.[1][2][3] By binding to RpoB, **MMV688845** effectively blocks the transcription process in mycobacteria, leading to cell death. The resistance to **MMV688845** has been mapped to mutations in the *rpoB* gene, further confirming its target.[1][2]





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References

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- To cite this document: BenchChem. [Application Notes and Protocols for In Vitro Assays of MMV688845]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10779191#mmv688845-in-vitro-assay-protocol]

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